

4-Chlorophenyl acetate structure and chemical properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chlorophenyl acetate

CAS No.: 876-27-7

Cat. No.: B1594417

[Get Quote](#)

An In-depth Technical Guide to **4-Chlorophenyl Acetate** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential applications of **4-chlorophenyl acetate**. The information is intended for researchers, scientists, and professionals involved in drug development and other scientific disciplines requiring detailed chemical and biological information.

Chemical Structure and Identification

4-Chlorophenyl acetate is an aromatic ester characterized by a phenyl ring substituted with a chlorine atom at the para (4) position and an acetate group.

- IUPAC Name: (4-chlorophenyl) acetate[1]
- Synonyms: p-Chlorophenyl acetate, Acetic acid, 4-chlorophenyl ester, p-Acetoxychlorobenzene[1]
- Molecular Formula: $C_8H_7ClO_2$ [1][2]

- Molecular Weight: 170.59 g/mol [1][2]
- CAS Number: 876-27-7[1]
- Chemical Structure:

Physicochemical Properties

The key physicochemical properties of **4-chlorophenyl acetate** are summarized in the table below. This data is essential for its handling, storage, and application in various experimental settings.

Property	Value	Source(s)
Appearance	Colorless to light yellow liquid	Sigma-Aldrich
Density	1.227 g/cm ³	[2]
Melting Point	~26 °C	Generic Handbooks
Boiling Point	~228 °C	Generic Handbooks
Solubility	Limited in water; Soluble in organic solvents like ethanol, acetone, and toluene.	ChemSpider

Synthesis of 4-Chlorophenyl Acetate

A common and efficient method for the synthesis of **4-chlorophenyl acetate** is the esterification of 4-chlorophenol with acetic anhydride.

Experimental Protocol: Synthesis of 4-Chlorophenyl Acetate[3]

Materials:

- 4-Chlorophenol (p-chlorophenol)
- Acetic anhydride

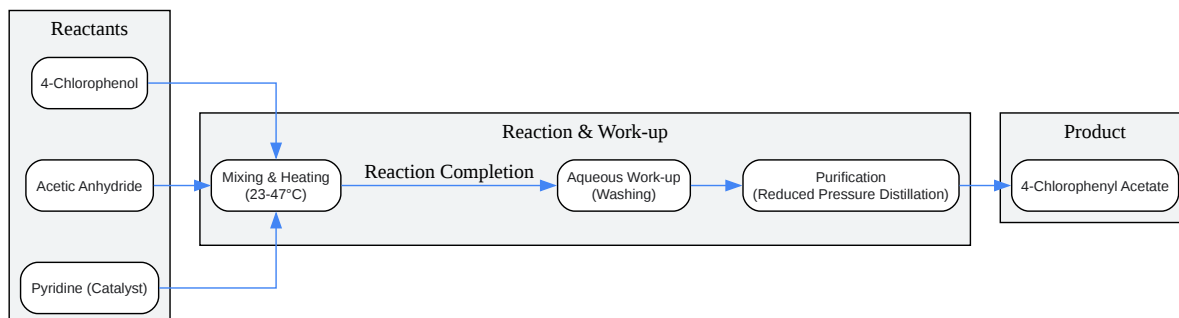
- Pyridine
- Magnetic stirrer
- Reaction flask
- Thermometer
- Distillation apparatus

Procedure:

- To a reaction flask equipped with a magnetic stirrer and a thermometer, add 257.2 grams (2.0 moles) of p-chlorophenol.
- Add 245 grams (2.4 moles) of acetic anhydride to the flask.
- Add 200 milliliters of pyridine to the reaction mixture.
- Heat the resulting mixture to a temperature range of 23°C - 47°C.
- Allow the reaction to proceed to completion. The progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, work up the reaction mixture. This typically involves washing with water and a mild base (e.g., sodium bicarbonate solution) to remove unreacted starting materials and byproducts.
- The crude product is then purified by distillation under reduced pressure to yield p-chlorophenyl acetate.

Expected Yield: Approximately 93% of the theoretical yield.[\[3\]](#)

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **4-Chlorophenyl Acetate**.

Chemical Reactivity and Properties

4-Chlorophenyl acetate undergoes typical reactions of an ester. The primary reaction of interest is hydrolysis, which can be catalyzed by acids, bases, or enzymes (esterases), yielding 4-chlorophenol and acetic acid. The electron-withdrawing nature of the chlorine atom on the phenyl ring can influence the reactivity of the ester bond.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-chlorophenyl acetate**.

- ¹³C NMR Spectroscopy: Spectral data for **4-chlorophenyl acetate** is available in public databases such as PubChem.[1]
- Mass Spectrometry: The mass spectrum of **4-chlorophenyl acetate** shows characteristic fragmentation patterns that can be used for its identification. Key fragments and their relative intensities are documented in databases like PubChem and the NIST WebBook.[1]

- Infrared (IR) Spectroscopy: The IR spectrum of **4-chlorophenyl acetate** would exhibit a strong characteristic absorption band for the ester carbonyl (C=O) group, typically in the region of 1750-1735 cm^{-1} .

Applications in Drug Development and Research

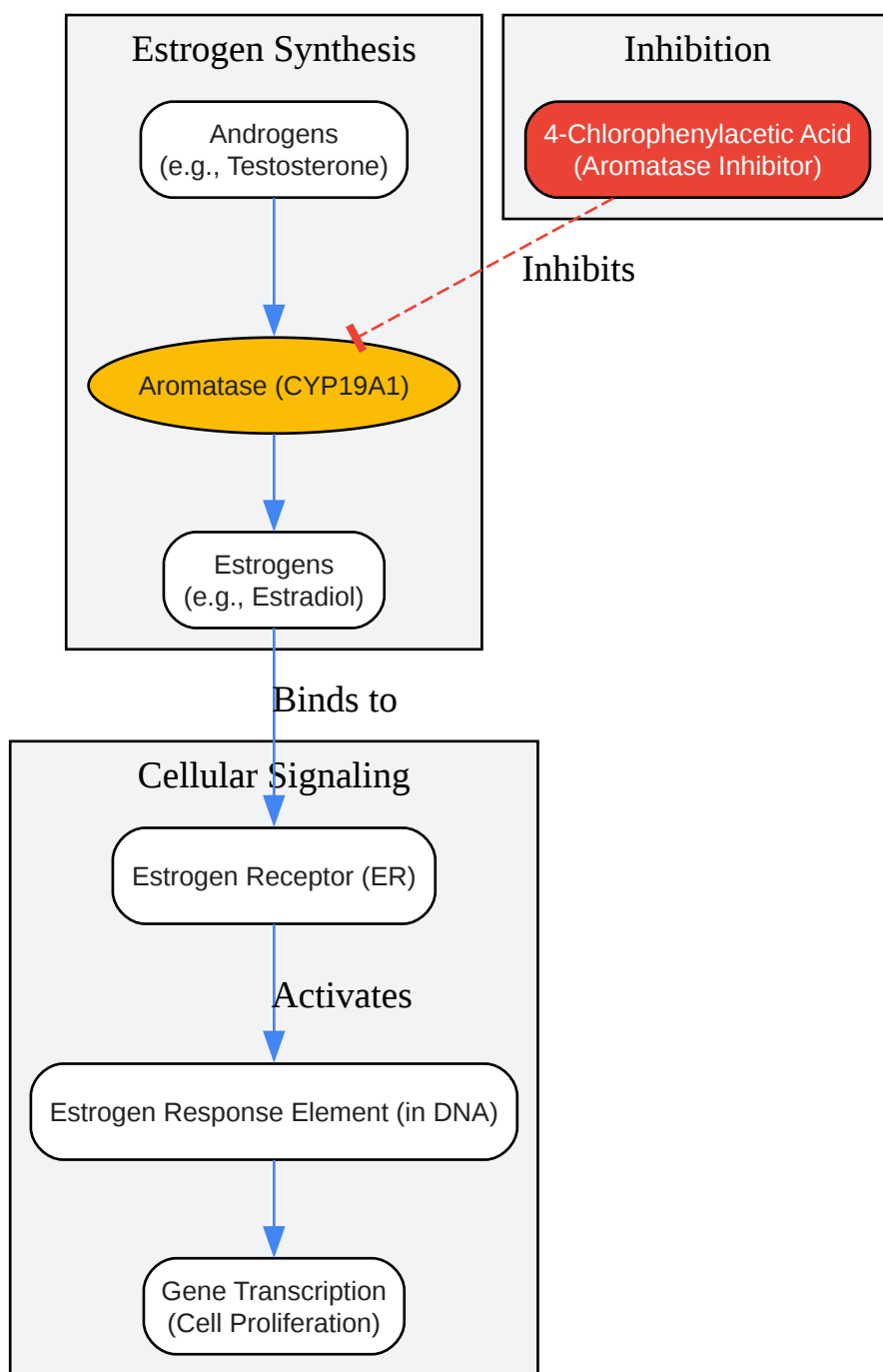
While **4-chlorophenyl acetate** itself is primarily used as a chemical intermediate, its structural motif and the biological activity of its related compounds are of significant interest in drug discovery.

Aromatase Inhibition and Estrogen Signaling

The closely related compound, 4-chlorophenylacetic acid, has been identified as a potent aromatase inhibitor.[4] Aromatase is a key enzyme in the biosynthesis of estrogens from androgens.[5][6] By inhibiting aromatase, compounds like 4-chlorophenylacetic acid can reduce estrogen levels, which is a therapeutic strategy for hormone-receptor-positive breast cancer.[7][8]

The mechanism involves the inhibition of the conversion of androgens (like testosterone and androstenedione) into estrogens (estrone and estradiol). This reduction in estrogen levels leads to decreased activation of estrogen receptors ($\text{ER}\alpha$ and $\text{ER}\beta$), thereby inhibiting the transcription of estrogen-responsive genes that promote cell proliferation in breast tissue.[5][9]

Estrogen Signaling Pathway and Aromatase Inhibition Diagram



[Click to download full resolution via product page](#)

Caption: Aromatase inhibition disrupts the estrogen signaling pathway.

Experimental Protocols for Biological Assays

Protocol: Esterase Activity Assay using 4-Chlorophenyl Acetate

This protocol is adapted from established methods for assaying esterase activity using p-nitrophenyl acetate and can be applied to **4-chlorophenyl acetate** with appropriate adjustments for its solubility and the spectral properties of its hydrolysis product, 4-chlorophenol.

Principle:

Esterases catalyze the hydrolysis of **4-chlorophenyl acetate** to 4-chlorophenol and acetic acid. The rate of formation of 4-chlorophenol can be monitored spectrophotometrically to determine the enzyme's activity.

Materials:

- **4-Chlorophenyl acetate** (substrate)
- Esterase enzyme solution
- Phosphate buffer (e.g., 0.1 M, pH 7.4)
- Organic solvent for substrate stock (e.g., ethanol or DMSO)
- UV-Vis spectrophotometer
- Cuvettes or microplate reader

Procedure:

- **Substrate Stock Solution:** Prepare a concentrated stock solution of **4-chlorophenyl acetate** in a suitable organic solvent.
- **Working Substrate Solution:** Dilute the stock solution in the phosphate buffer to the desired final concentration. Ensure the final concentration of the organic solvent is low enough not to inhibit the enzyme.
- **Enzyme Preparation:** Prepare a solution of the esterase enzyme in the phosphate buffer.

- **Assay:** a. In a cuvette or microplate well, add the phosphate buffer. b. Add the enzyme solution and pre-incubate at the desired temperature (e.g., 37°C) for a few minutes. c. Initiate the reaction by adding the working substrate solution. d. Immediately measure the change in absorbance at the wavelength corresponding to the maximum absorbance of 4-chlorophenol under the assay conditions.
- **Data Analysis:** Calculate the initial rate of the reaction from the linear portion of the absorbance versus time plot. Enzyme activity can be expressed in units (e.g., μmol of product formed per minute) using a standard curve for 4-chlorophenol.

Safety and Handling

While a specific, comprehensive Safety Data Sheet (SDS) for **4-chlorophenyl acetate** is not readily available in all public domains, information from closely related compounds such as 4-chlorophenylacetic acid provides guidance on safe handling.[\[10\]](#)

- **Hazards:** Likely to be harmful if swallowed, in contact with skin, or if inhaled. May cause skin and eye irritation.[\[10\]](#)
- **GHS Pictograms (Anticipated):**
 - GHS07 (Exclamation Mark): For skin/eye irritation, acute toxicity (harmful).
- **Precautionary Measures:**
 - Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[10\]](#)
 - Work in a well-ventilated area or under a fume hood.
 - Avoid contact with skin, eyes, and clothing.
 - Store in a tightly closed container in a cool, dry place.

Conclusion

4-Chlorophenyl acetate is a valuable chemical intermediate with straightforward synthesis. Its structural relationship to compounds with significant biological activity, such as aromatase

inhibitors, makes it and its derivatives interesting subjects for further research in drug discovery and development, particularly in the context of hormone-dependent cancers. This guide provides a foundational understanding of its chemical and physical properties, synthesis, and potential biological relevance to aid researchers in their scientific endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Chlorophenyl Acetate | C₈H₇ClO₂ | CID 13410 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bocsci.com [bocsci.com]
- 3. prepchem.com [prepchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. ClinPGx [clinpgx.org]
- 6. Aromatase inhibitors--mechanisms for non-steroidal inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Inhibition of estrogen-induced mammary tumor formation in MMTV-aromatase transgenic mice by 4-chlorophenylacetate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Inhibition of estrogen-induced mammary tumor formation in MMTV-aromatase transgenic mice by 4-chlorophenylacetate - PMC [pmc.ncbi.nlm.nih.gov]
- 9. The many faces of estrogen signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 10. lobachemie.com [lobachemie.com]
- To cite this document: BenchChem. [4-Chlorophenyl acetate structure and chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1594417/docs#4-chlorophenyl-acetate-structure-and-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)